

Overcoming low solubility of 6-O-(E)-Caffeoylglucopyranose in aqueous solutions.

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Compound of Interest

Compound Name: 6-O-(E)-Caffeoylglucopyranose

Cat. No.: B15291561

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Technical Support Center: 6-O-(E)-Caffeoylglucopyranose

This guide provides researchers, scientists, and drug development professionals with essential troubleshooting strategies and frequently asked questions regarding the low aqueous solubility of **6-O-(E)-Caffeoylglucopyranose**.

Frequently Asked Questions (FAQs)

Q1: What is **6-O-(E)-Caffeoylglucopyranose** and why is its solubility a challenge?

A1: **6-O-(E)-Caffeoylglucopyranose** is a natural phenolic glycoside. Like many polyphenolic compounds, its structure, which contains both hydrophobic (caffeoyl moiety) and hydrophilic (glucose moiety) parts, contributes to its limited solubility in neutral aqueous solutions. This poor solubility can pose significant challenges for in vitro and in vivo experiments, affecting bioavailability, formulation, and the accuracy of bioactivity measurements.

Q2: What is the estimated aqueous solubility of **6-O-(E)-Caffeoylglucopyranose**?

A2: While precise quantitative data for **6-O-(E)-Caffeoylglucopyranose** is not readily available in the literature, it is considered to have low water solubility, likely less than 1 mg/mL. Its solubility behavior is comparable to other phenolic compounds like its aglycone, caffeic acid.

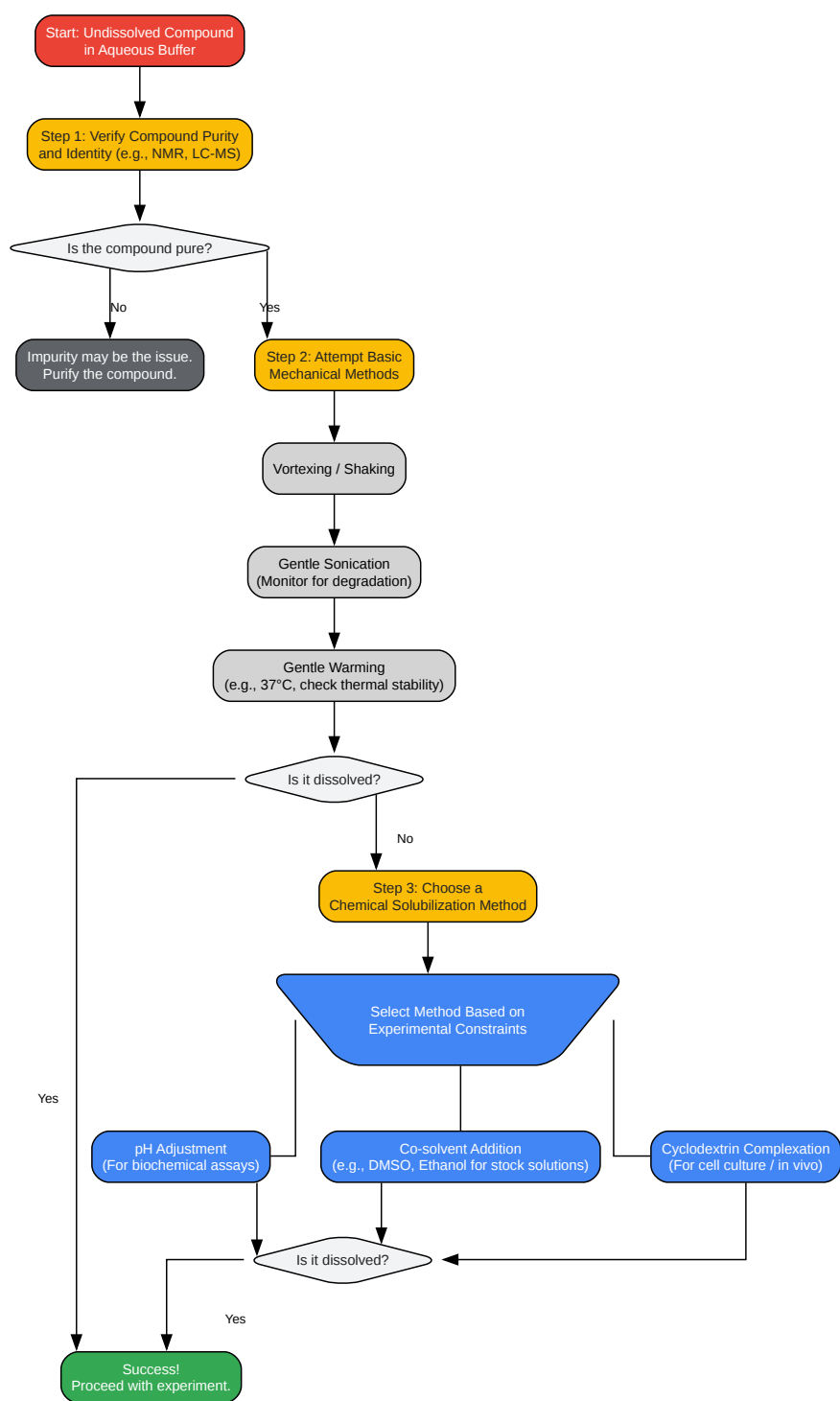
The solubility of these related compounds is highly dependent on the solvent, pH, and temperature.

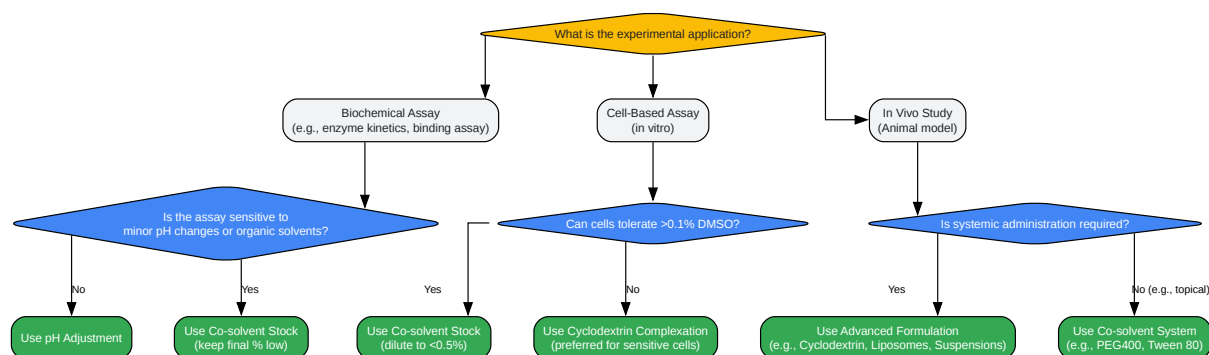
Q3: In which common laboratory solvents can I dissolve **6-O-(E)-Caffeoylglucopyranose**?

A3: **6-O-(E)-Caffeoylglucopyranose** is expected to be soluble in polar organic solvents. Based on data for structurally similar compounds, solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and methanol are effective for preparing stock solutions.

Troubleshooting Guide: Compound Solubilization

If you are encountering issues with dissolving **6-O-(E)-Caffeoylglucopyranose** in an aqueous buffer, follow this troubleshooting workflow.





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